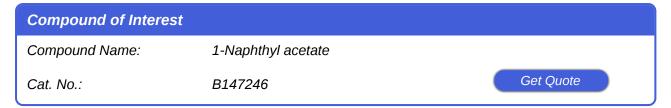


# 1-Naphthyl acetate molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on 1-Naphthyl Acetate

This guide provides essential physicochemical data for **1-Naphthyl acetate**, a compound frequently utilized in biochemical and molecular biology research. The information is presented to support researchers, scientists, and professionals in drug development.

# **Physicochemical Properties**

**1-Naphthyl acetate** is an ester of 1-naphthol and acetic acid. Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C12H10O2[1][2][3]
Molecular Weight	186.21 g/mol [1][4]

The molecular formula C<sub>12</sub>H<sub>10</sub>O<sub>2</sub> indicates the composition of the molecule, which consists of 12 carbon atoms, 10 hydrogen atoms, and 2 oxygen atoms. The molecular weight is a crucial parameter for experimental protocols, particularly for solution preparation and quantitative analysis.

# **Molecular Information Diagram**



The following diagram provides a visual representation of the key molecular properties of **1-Naphthyl acetate**.

	1-Naphthyl Acetate Properties		
	Molecular Formula	Molecular Weight	
	C12H10O2	186.21 g/mol	

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Caption: Key molecular properties of 1-Naphthyl acetate.

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### References

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